

Genotoxicity potential of 4-Desmethoxy-4-nitro Omeprazole Sulfone

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Compound of Interest

Compound Name:	4-Desmethoxy-4-nitro Omeprazole Sulfone
CAS No.:	1076199-93-3
Cat. No.:	B563245

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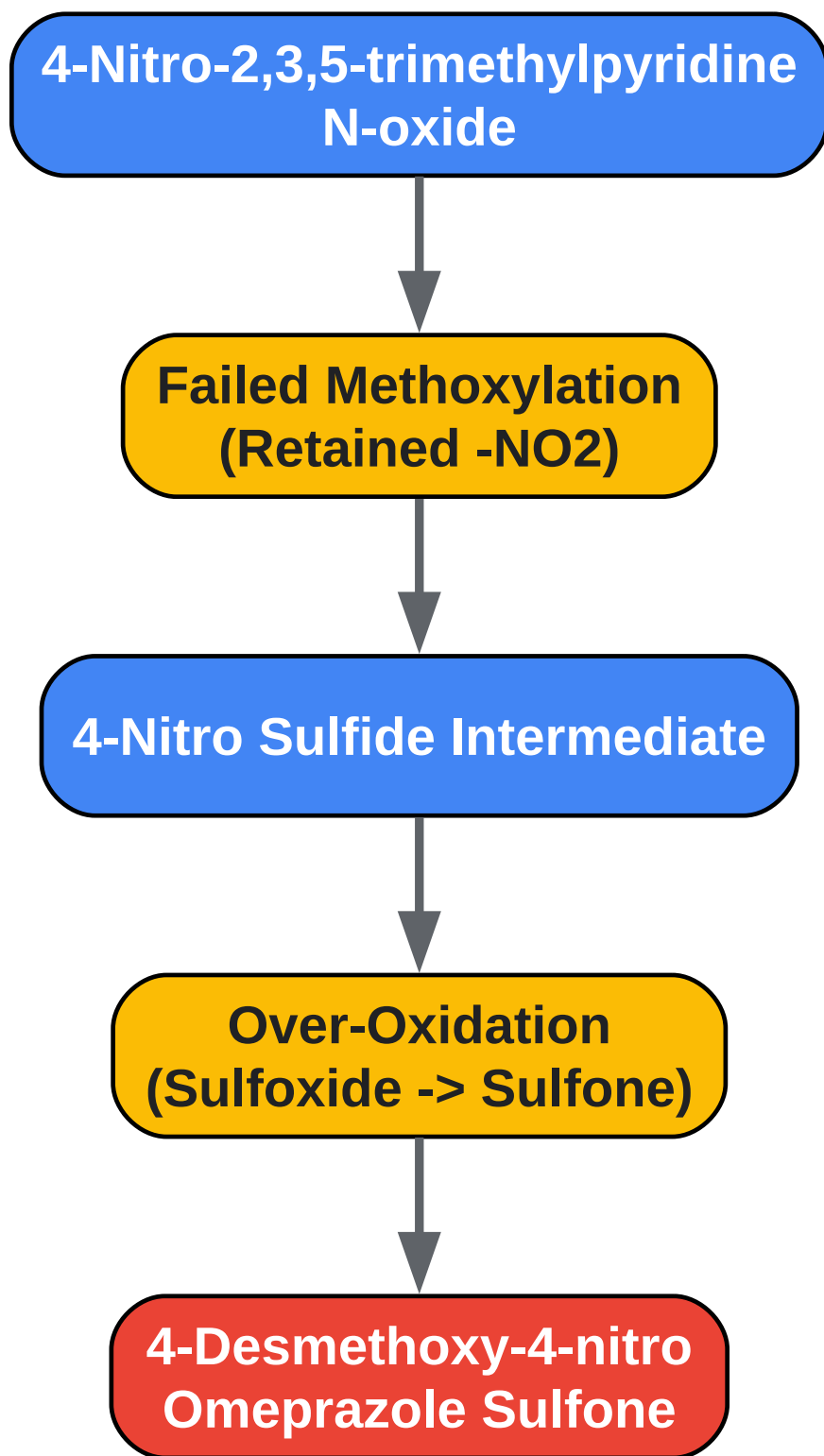
An in-depth technical analysis of pharmaceutical impurities requires a rigorous understanding of synthetic chemistry, molecular toxicology, and analytical quantification. This whitepaper explores the genotoxicity potential of **4-Desmethoxy-4-nitro Omeprazole Sulfone** (CAS: 1076199-93-3), a critical process-related impurity and degradation product of the proton pump inhibitor (PPI) Omeprazole[1].

By applying the principles of the ICH M7(R2) guidelines, this guide provides drug development professionals with a self-validating framework for assessing, testing, and controlling this specific nitroaromatic impurity.

Mechanistic Origins: Synthesis and Over-Oxidation

To understand the toxicological risk of an impurity, one must first understand its origin. The presence of **4-Desmethoxy-4-nitro Omeprazole Sulfone** is not spontaneous; it is the result of a specific sequence of synthetic failures and oxidative stress during API manufacturing and storage[2].

The synthesis of Omeprazole relies on the critical intermediate 4-nitro-2,3,5-trimethylpyridine-N-oxide. Under optimal conditions, the nitro group is displaced by a methoxy group via nucleophilic aromatic substitution using sodium methoxide. However, if this methoxylation is incomplete, the unreacted nitro intermediate is carried forward. When this nitro-pyridine intermediate is coupled with 5-methoxy-2-mercaptobenzimidazole, it forms a nitro-sulfide. During the final oxidation step—intended to convert the sulfide to the active sulfoxide (Omeprazole)—over-oxidation can occur, yielding the hyper-oxidized sulfone derivative.



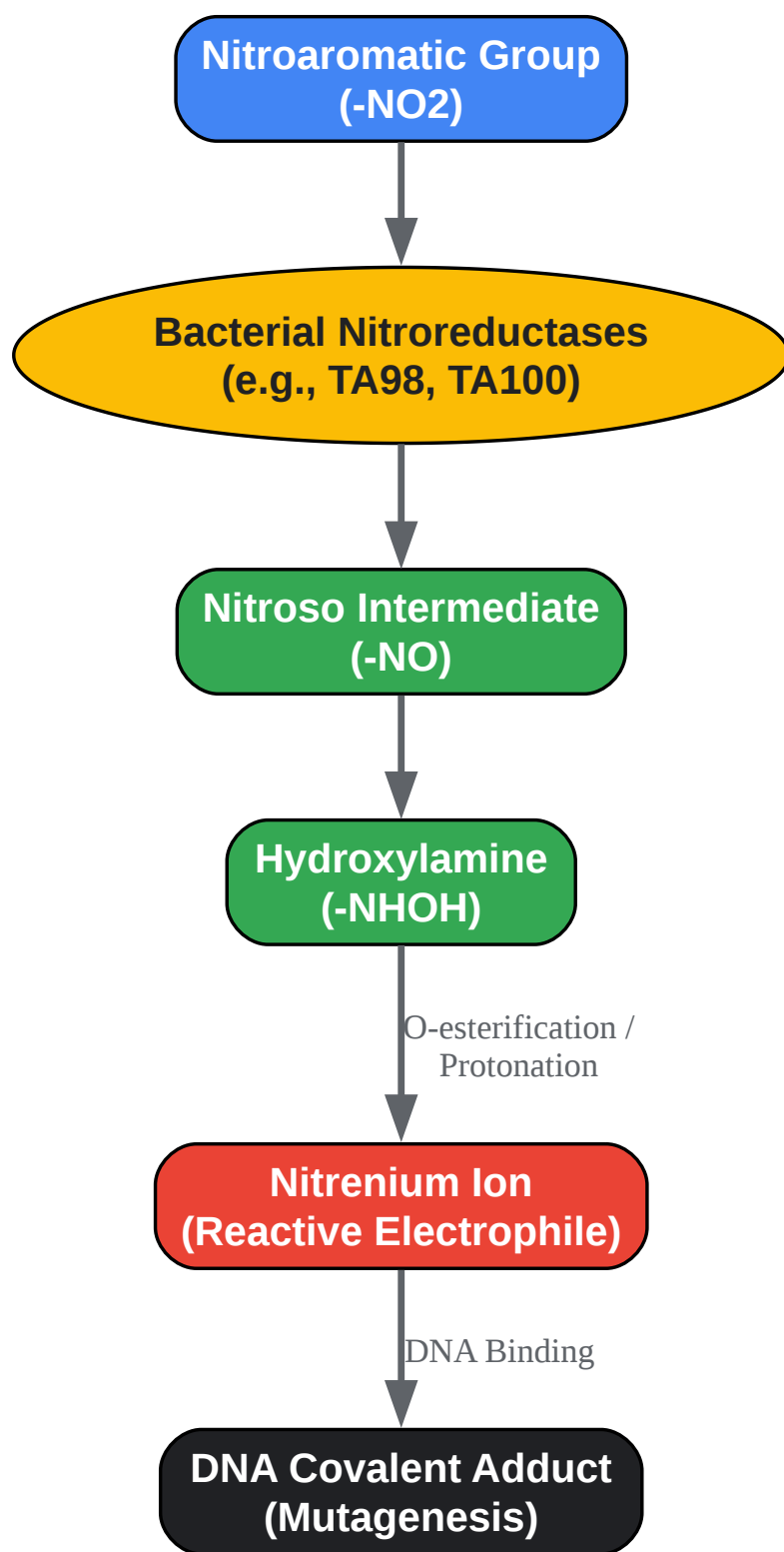
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Synthetic origin of **4-Desmethoxy-4-nitro Omeprazole Sulfone** via incomplete methoxylation.

Structural Alerts and Genotoxicity Mechanisms

Under the ICH M7 framework, **4-Desmethoxy-4-nitro Omeprazole Sulfone** is flagged immediately due to the presence of a nitroaromatic group. Nitroaromatics are classic Ashby-Tennant structural alerts for mutagenicity[3].

The Causality of Mutagenesis: The nitro group itself is relatively inert toward DNA. However, the genotoxic risk arises from bioactivation. In bacterial models (and the human liver), nitroreductase enzymes catalyze the step-wise reduction of the nitro group (-NO₂) to a nitroso intermediate (-NO), and subsequently to a hydroxylamine (-NHOH). The hydroxylamine undergoes esterification or protonation, converting the hydroxyl moiety into a leaving group. Its departure generates a highly electrophilic nitrenium ion. This nitrenium ion rapidly intercalates into DNA, forming covalent bonds with the C8 position of guanine, leading to base-pair substitution mutations during DNA replication.



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Bioactivation pathway of nitroaromatics leading to DNA adduct formation.

Quantitative Risk Assessment & Control Limits

To establish a self-validating control strategy, the acceptable intake of the impurity must be calculated using the Threshold of Toxicological Concern (TTC). For an individual exposed to a potentially mutagenic impurity for >10 years, the TTC is strictly set at 1.5 μ g/day .

Given that the maximum daily dose of Omeprazole in severe hypersecretory conditions (e.g., Zollinger-Ellison syndrome) can reach 120 mg/day, the concentration limit in the API must be rigorously controlled[4].

Table 1: Comparative Risk Limits for Omeprazole Impurities

Parameter	4-Desmethoxy-4-nitro Omeprazole Sulfone	2-(Chloromethyl)-4-methoxy-3,5-dimethylpyridine (CMDP)
Structural Alert	Nitroaromatic (Ashby-Tennant)	Alkyl Halide (Ashby-Tennant)
ICH M7 Class	Class 3 (Alerting, requires testing)	Class 2/3
TTC Limit (Long-term)	1.5 μ g/day	1.5 μ g/day
Max Daily Dose (API)	120 mg	120 mg
Calculated Limit (ppm)	12.5 ppm	12.5 ppm
Analytical Technique	UPLC-MS/MS (MRM mode)	UPLC-UV / UPLC-MS/MS

Note: If the Ames test returns a definitively negative result, the impurity is downgraded to Class 5 and can be controlled as an ordinary ICH Q3A/B impurity (typically 0.10% or 1000 ppm).

Experimental Protocols: A Self-Validating Workflow

To definitively classify the genotoxicity of **4-Desmethoxy-4-nitro Omeprazole Sulfone**, an integrated in silico and in vitro workflow is required.

Protocol A: Tailored Bacterial Reverse Mutation Assay (Ames Test)

Causality Check: Standard mammalian cell assays often lack sufficient nitroreductase activity. Therefore, the OECD 471 Ames Test using specific *Salmonella typhimurium* strains is the gold standard for nitroaromatics[3].

- **Strain Selection:** Utilize *S. typhimurium* strains TA98 (detects frameshifts) and TA100 (detects base-pair substitutions). **Crucial Step:** Ensure these strains are nitroreductase-proficient. In cases of equivocal results, utilize nitroreductase-overproducing strains (e.g., YG1021/YG1029) to eliminate false negatives.
- **Metabolic Activation:** Prepare plates both with and without rat liver homogenate (S9 mix). **Note:** Nitroreduction is primarily driven by bacterial enzymes, so a positive result is often seen without S9 activation.
- **Concentration Gradient:** Dissolve the synthesized impurity reference standard[1] in DMSO. Plate at concentrations ranging from 1.5 to 5000 μ g/plate.
- **Validation:** A test is only valid if the positive control (e.g., 4-nitroquinoline-N-oxide) induces a >3-fold increase in revertant colonies compared to the DMSO vehicle control.

Protocol B: Trace Quantification via UPLC-MS/MS

Causality Check: Because the TTC-derived limit is 12.5 ppm, standard HPLC-UV is insufficient due to matrix interference from the Omeprazole API. Triple quadrupole mass spectrometry in Multiple Reaction Monitoring (MRM) mode is required for absolute specificity.

- **Chromatographic Separation:**
 - **Column:** Acquity UPLC HSS C18 (100 × 2.1 mm, 1.8 μ m)[4].
 - **Mobile Phase:** Gradient elution using 0.01 M Ammonium Formate (pH 3.0) and Acetonitrile. **Reasoning:** Acidic pH ensures the benzimidazole ring remains protonated, improving electrospray ionization (ESI+) efficiency.
- **MS/MS Tuning:**
 - Infuse a 1 μ g/mL standard of **4-Desmethoxy-4-nitro Omeprazole Sulfone**.
 - Identify the precursor ion $[M+H]^+$ at m/z 377.

- Optimize collision energy (CE) to identify stable product ions (e.g., cleavage of the sulfone-methylene bridge). Select the most abundant transition for the quantifier ion, and the second most abundant for the qualifier ion.
- Sample Preparation: Dissolve 100 mg of Omeprazole API in 10 mL of extraction solvent (Methanol/Water). Centrifuge at 10,000 rpm to precipitate insoluble excipients if analyzing formulated products.
- Validation: Establish the Limit of Detection (LOD) at ≤ 3.75 ppm (30% of the specification limit) to ensure robust signal-to-noise ($S/N > 3$) at trace levels[4].

Conclusion

The genotoxic potential of **4-Desmethoxy-4-nitro Omeprazole Sulfone** represents a classic intersection of synthetic chemistry and molecular toxicology. Because its nitroaromatic structure acts as a potent electrophilic precursor upon bioactivation, it must be treated as an ICH M7 Class 3 impurity until empirical Ames testing proves otherwise. By employing rigorous UPLC-MS/MS methodologies, manufacturers can ensure this impurity remains well below the 12.5 ppm TTC threshold, safeguarding the therapeutic integrity of Omeprazole.

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Sources

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